

Technical Guide: Solubility of 17:0-18:1 PE-d5 in Methanol

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Compound of Interest

Compound Name: 17:0-18:1 PE-d5

CAS No.: 2342575-56-6

Cat. No.: B15552465

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This technical guide provides an in-depth analysis of the solubility of 1-heptadecanoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine-d5 (**17:0-18:1 PE-d5**) in methanol. While specific quantitative solubility data in pure methanol is not readily available in published literature, this document offers a comprehensive overview of its known solvent formulations, a detailed experimental protocol for determining its solubility, and a discussion of the physicochemical factors influencing phospholipid solubility. This guide is intended for researchers, scientists, and professionals in drug development and lipidomics.

Physicochemical Properties of 17:0-18:1 PE-d5

17:0-18:1 PE-d5 is a deuterated phosphatidylethanolamine, a class of phospholipids that are major components of biological membranes. The defining structural features of this molecule are a glycerol backbone, a heptadecanoic acid (17:0) at the sn-1 position, an oleic acid (18:1) at the sn-2 position, and a deuterated phosphoethanolamine headgroup. The presence of both a saturated and an unsaturated fatty acid chain contributes to its specific physicochemical properties, including its solubility.

Property	Value	Reference
Molecular Formula	C40H73D5NO8P	[1]
Molecular Weight	737.05 g/mol	
Purity	>99%	[1]
Storage Temperature	-20°C	[2]

Available Data on Solubility and Formulation

While a precise solubility limit in pure methanol is not specified in commercially available datasheets, **17:0-18:1 PE-d5** is often supplied in solvent mixtures containing methanol. This indicates a degree of solubility in this solvent.

Supplier/Product	Formulation	Concentration
Avanti Research™	Dichloromethane:Methanol (1:1)	Not specified
Sigma-Aldrich	Solution (solvent not specified)	1 mg/mL
UltimateSPLASH™ ONE	Dichloromethane:Methanol (1:1)	Not specified[3]

This information suggests that while soluble, co-solvents are often used to ensure stability and prevent aggregation at higher concentrations.

Experimental Protocol for Determining Solubility

To ascertain the precise solubility of **17:0-18:1 PE-d5** in methanol, the following experimental protocol is recommended. This method is based on the principle of creating a saturated solution and quantifying the dissolved lipid.

Materials and Equipment

- **17:0-18:1 PE-d5** (lyophilized powder)

- Anhydrous methanol (HPLC grade or higher)
- Vortex mixer
- Thermostatic water bath or incubator
- Centrifuge capable of reaching $>10,000 \times g$
- Calibrated analytical balance
- Gas-tight syringes
- HPLC-MS or a suitable quantitative lipid analysis platform
- Glass vials with PTFE-lined caps

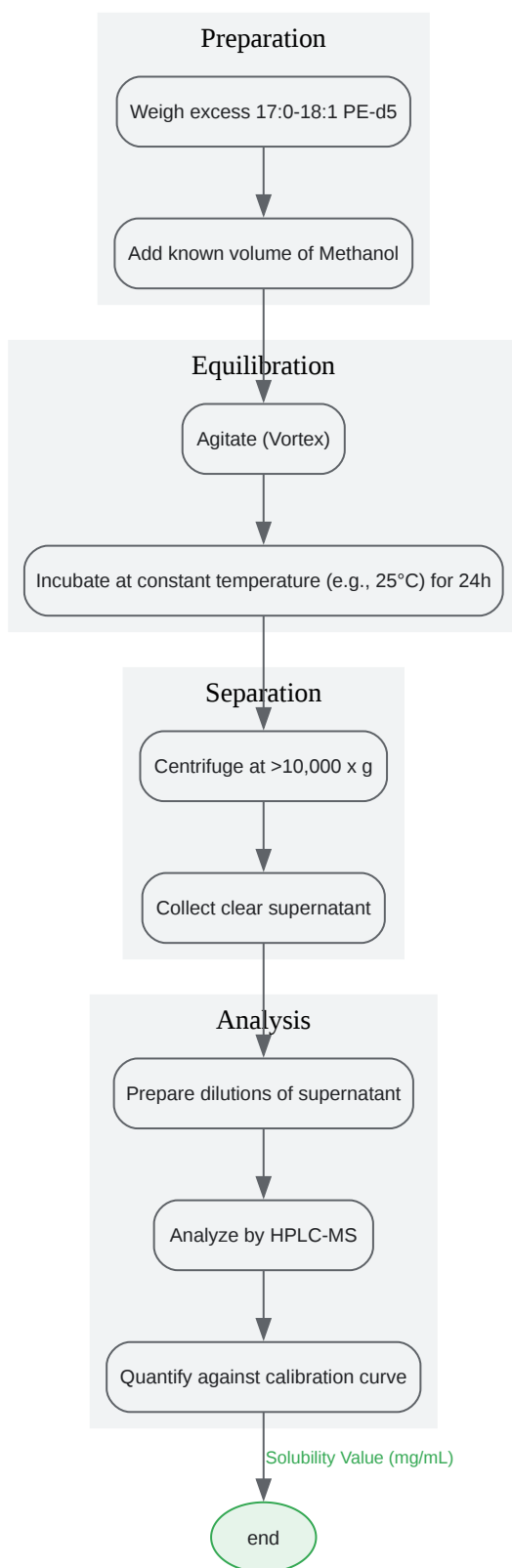
Procedure

- **Preparation of Stock Solution:** Accurately weigh a small amount of **17:0-18:1 PE-d5** and dissolve it in a known volume of methanol to create a stock solution of a known concentration (e.g., 1 mg/mL). This will be used for creating a calibration curve.
- **Sample Preparation:** In separate glass vials, add an excess amount of **17:0-18:1 PE-d5** powder to a known volume of methanol (e.g., 1 mL).
- **Equilibration:** Tightly cap the vials and place them in a thermostatic water bath set to the desired temperature (e.g., 25°C). Agitate the samples using a vortex mixer for 1-2 minutes every hour for at least 24 hours to ensure the solution reaches equilibrium.
- **Separation of Undissolved Lipid:** Centrifuge the vials at a high speed (e.g., $14,000 \times g$) for 15-20 minutes to pellet the undissolved lipid.
- **Supernatant Collection:** Carefully collect an aliquot of the clear supernatant without disturbing the pellet.
- **Dilution and Analysis:** Prepare a series of dilutions of the supernatant in methanol. Analyze these dilutions, along with a calibration curve prepared from the stock solution, using a suitable analytical method like HPLC-MS.

- Quantification: Determine the concentration of **17:0-18:1 PE-d5** in the supernatant by comparing the analytical response to the calibration curve. This concentration represents the solubility of the lipid in methanol at the specified temperature.

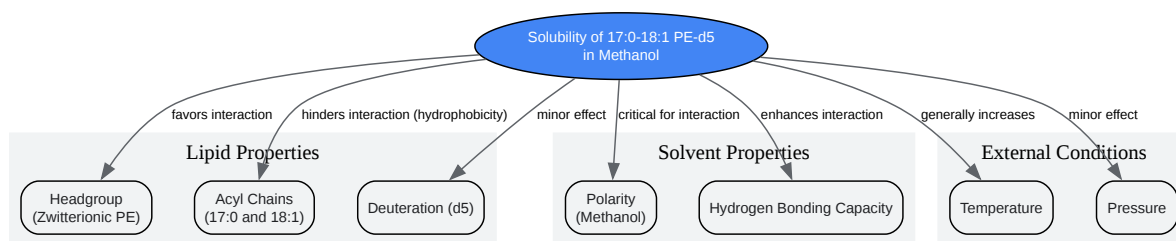
Visualizing Experimental and Conceptual Frameworks

To aid in the understanding of the experimental workflow and the factors governing solubility, the following diagrams are provided.



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Caption: Experimental workflow for determining phospholipid solubility.



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Caption: Factors influencing phospholipid solubility in polar solvents.

Conclusion

The solubility of **17:0-18:1 PE-d5** in methanol is a critical parameter for its use in various research applications, from the preparation of internal standards for lipidomics to its incorporation into drug delivery systems. While a definitive value is not readily published, the available data on its formulation in methanol-containing solvents confirms its solubility. For applications requiring precise concentrations, the experimental protocol provided in this guide offers a reliable method for its determination. The interplay of the phospholipid's structure with the properties of the solvent and external conditions, as illustrated, governs its solubility behavior. Researchers should consider these factors when working with **17:0-18:1 PE-d5** and other phospholipids in methanolic solutions.

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